

# (4-Phenyltetrahydro-2H-pyran-4-yl)methanamine chemical properties

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## Compound of Interest

Compound Name: (4-Phenyltetrahydro-2H-pyran-4-yl)methanamine

Cat. No.: B081930

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## Technical Guide: (4-Phenyltetrahydro-2H-pyran-4-yl)methanamine

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document summarizes the currently available public information on **(4-Phenyltetrahydro-2H-pyran-4-yl)methanamine**. Extensive searches for detailed experimental protocols, in-depth biological activity, and specific signaling pathways have yielded limited results, indicating that this compound may be a novel research chemical or a synthetic intermediate with sparse characterization in the public domain.

## Core Chemical Properties

**(4-Phenyltetrahydro-2H-pyran-4-yl)methanamine** is a heterocyclic compound featuring a tetrahydropyran ring substituted with both a phenyl group and an aminomethyl group at the 4-position. This structure suggests potential applications as a scaffold in medicinal chemistry.

Table 1: Chemical Identifiers and Basic Properties

Property	Value	Source
IUPAC Name	(4-Phenyltetrahydro-2H-pyran-4-yl)methanamine	N/A
CAS Number	116834-97-0, 14006-32-7	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>12</sub> H <sub>17</sub> NO	<a href="#">[1]</a>
Molecular Weight	191.27 g/mol	<a href="#">[1]</a>
Canonical SMILES	C1COCCC1(CN)C2=CC=CC=C2	<a href="#">[1]</a>

Table 2: Predicted Physicochemical Properties

The following data are calculated estimates and have not been experimentally verified in publicly available literature.

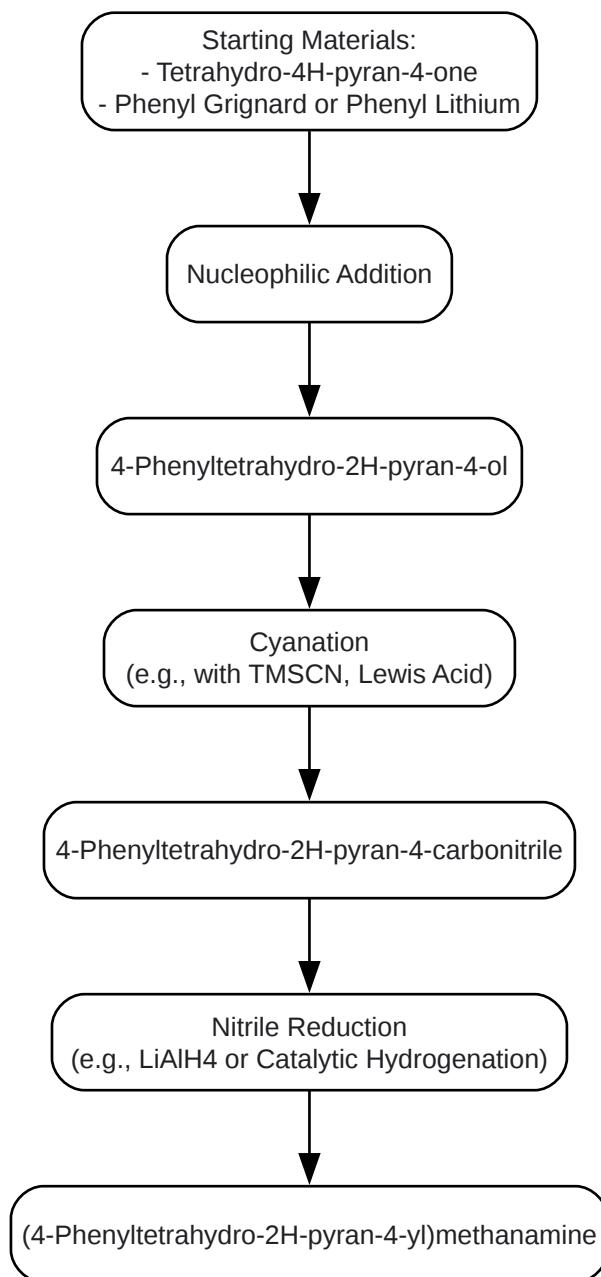
Property	Predicted Value	Source
Density	1.0±0.1 g/cm <sup>3</sup>	<a href="#">[1]</a>
Boiling Point	306.2±17.0 °C at 760 mmHg	<a href="#">[1]</a>
Flash Point	139.0±14.2 °C	<a href="#">[1]</a>
Refractive Index	1.532	<a href="#">[1]</a>

## Synthesis and Experimental Protocols

Detailed, peer-reviewed synthesis protocols specifically for **(4-Phenyltetrahydro-2H-pyran-4-yl)methanamine** are not readily available in the scientific literature. However, general synthetic strategies for related 4-substituted tetrahydropyrans can provide a logical framework for its potential preparation.

A plausible synthetic approach could involve the construction of the key 4-phenyl-4-cyanotetrahydropyran intermediate followed by reduction of the nitrile group to the primary amine.

## Logical Workflow for Potential Synthesis:

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## References

- 1. CAS # 116834-97-0, 1-(4-Phenyltetrahydro-2H-Pyran-4-Yl)Methanamine: more information. [www.chemblink.com]
- 2. Design, synthesis and biological activity evaluation of novel 4-((1-cyclopropyl-3-(tetrahydro-2H-pyran-4-yl)-1H-pyrazol-4-yl) oxy) pyridine-2-yl) amino derivatives as potent transforming growth factor- $\beta$  (TGF- $\beta$ ) type I receptor inhibitors - PubMed [pubmed.ncbi.nlm.nih.gov]
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